

# Solubility of cesium permanganate in water at different temperatures

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## Compound of Interest

Compound Name: *Permanganic acid (HMnO<sub>4</sub>), cesium salt*

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## Solubility of Cesium Permanganate in Water: A Technical Guide

This technical guide provides a comprehensive overview of the solubility of cesium permanganate (CsMnO<sub>4</sub>) in water at various temperatures. It is intended for researchers, scientists, and professionals in drug development who require precise solubility data and detailed experimental methodologies. This document outlines the temperature-dependent solubility of cesium permanganate, presents a detailed protocol for its determination, and visualizes the experimental workflow.

## Quantitative Solubility Data

The solubility of cesium permanganate in water exhibits a positive correlation with temperature. As the temperature of the solvent (water) increases, the amount of cesium permanganate that can be dissolved also increases. The experimentally determined solubility data are summarized in the table below.

Temperature (°C)	Temperature (K)	Solubility ( g/100 mL)
1	274.15	0.097
19	292.15	0.23
59	332.15	1.25

Note: Data sourced from publicly available chemical databases.[\[1\]](#)

## Experimental Protocol: Determination of Solubility

The following protocol details the isothermal equilibrium method coupled with gravimetric analysis for the precise determination of cesium permanganate solubility in water at different temperatures. This method is suitable for sparingly soluble salts and provides reliable and reproducible results.

### 2.1. Materials and Equipment

- Cesium Permanganate ( $\text{CsMnO}_4$ ), analytical grade
- Deionized water
- Constant temperature water bath with shaker
- Calibrated digital thermometer
- 25 mL screw-cap glass vials
- Analytical balance (readable to  $\pm 0.0001$  g)
- Syringe filters (0.22  $\mu\text{m}$  pore size, chemically resistant)
- Drying oven
- Pre-weighed glass evaporating dishes
- Pipettes and other standard laboratory glassware

- Desiccator

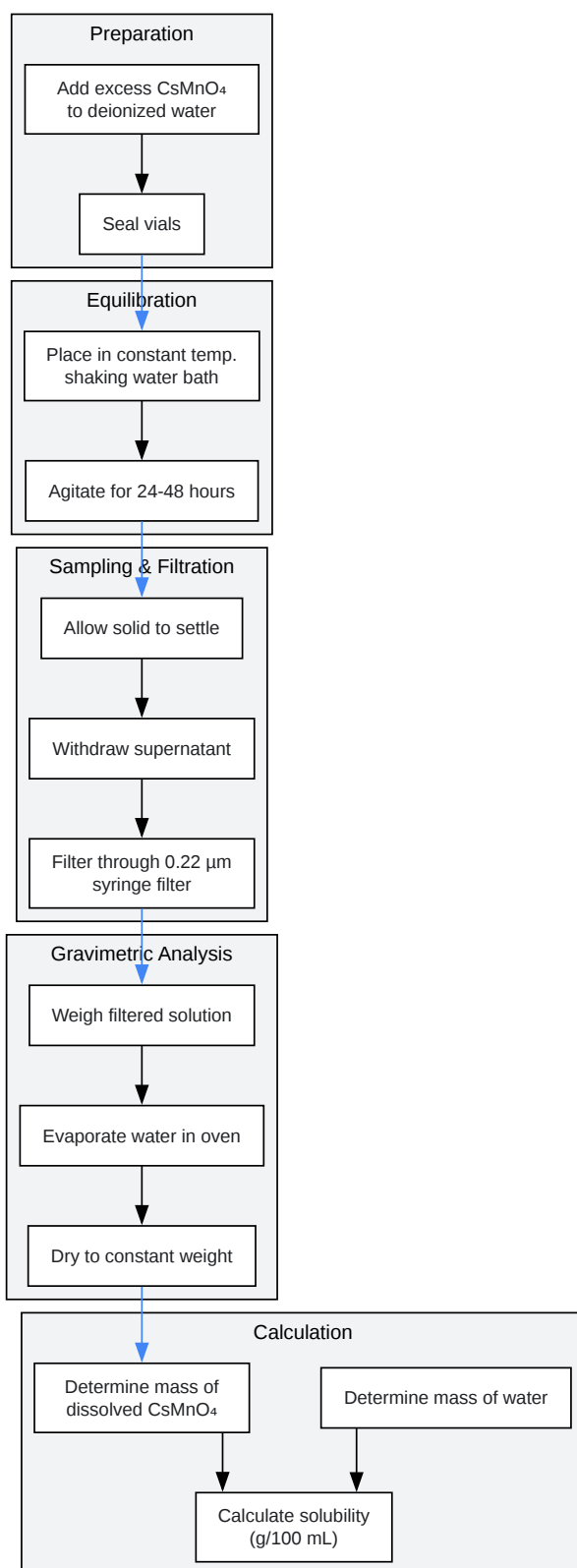
## 2.2. Procedure

- Preparation of Saturated Solutions:
  - An excess amount of cesium permanganate is added to a series of 25 mL glass vials, each containing a known volume (e.g., 10 mL) of deionized water. The excess solid is necessary to ensure that equilibrium with the dissolved solute is achieved.
  - The vials are securely capped to prevent solvent evaporation.
- Equilibration:
  - The vials are placed in a constant temperature water bath equipped with a shaker. The temperature of the water bath is set to the desired experimental temperature (e.g., 1°C, 19°C, and 59°C).
  - The solutions are agitated for a sufficient period (typically 24-48 hours) to ensure that solubility equilibrium is reached. Preliminary studies should be conducted to determine the minimum time required to reach equilibrium.
- Sample Withdrawal and Filtration:
  - After equilibration, the agitation is stopped, and the vials are allowed to stand in the water bath for a minimum of 2 hours to allow the undissolved solid to settle.
  - A sample of the supernatant is carefully withdrawn using a pre-warmed (or pre-cooled to the experimental temperature) syringe to avoid precipitation or further dissolution due to temperature changes.
  - The withdrawn sample is immediately filtered through a 0.22  $\mu\text{m}$  syringe filter into a clean, dry, pre-weighed evaporating dish. This step is crucial to remove any undissolved microcrystals.
- Gravimetric Analysis:

- The evaporating dish containing the filtered saturated solution is accurately weighed to determine the mass of the solution.
- The dish is then placed in a drying oven set at a temperature sufficient to evaporate the water without decomposing the cesium permanganate (e.g., 80°C).
- The sample is dried to a constant weight. The dish is periodically removed from the oven, cooled in a desiccator, and weighed until two consecutive weighings are within an acceptable tolerance (e.g.,  $\pm 0.0002$  g).
- Data Calculation:
  - The mass of the dissolved cesium permanganate is determined by subtracting the mass of the empty evaporating dish from the final constant mass of the dish with the dried residue.
  - The mass of the water in the sample is calculated by subtracting the mass of the dried residue from the initial mass of the filtered solution.
  - The solubility is then expressed as grams of cesium permanganate per 100 mL of water, taking into account the density of water at the experimental temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of cesium permanganate.



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### Solubility Determination Workflow

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## References

- 1. uomus.edu.iq [uomus.edu.iq]
- To cite this document: BenchChem. [Solubility of cesium permanganate in water at different temperatures]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083906#solubility-of-cesium-permanganate-in-water-at-different-temperatures\]](https://www.benchchem.com/product/b083906#solubility-of-cesium-permanganate-in-water-at-different-temperatures)

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